Difference between 4-(Chlorosulfonyl)benzoic acid and 3-methoxy derivative

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Compound of Interest

Compound Name:	*4-(Chlorosulfonyl)-3-methoxybenzoic acid*
CAS No.:	*503446-60-4*
Cat. No.:	*B3383859*

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An in-depth analysis of the structural, mechanistic, and synthetic divergence between 4-(Chlorosulfonyl)benzoic acid and its 3-methoxy derivative, **4-(Chlorosulfonyl)-3-methoxybenzoic acid**, reveals critical insights for drug development and organic synthesis. This guide explores how a single functional group substitution alters reactivity, steric environments, and downstream applications.

Molecular Architecture & Physicochemical Properties

Both compounds are bifunctional electrophiles containing a carboxylic acid and a highly reactive sulfonyl chloride moiety. They are primarily utilized as building blocks in the synthesis of sulfonamide libraries, polymer-bound transfer hydrogenation catalysts, and ATP-phosphopeptide conjugates[1]. However, the introduction of a methoxy group at the 3-position fundamentally alters the molecule's electronic distribution and spatial profile.

Table 1: Physicochemical Comparison of the Core Building Blocks

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Property	4-(Chlorosulfonyl)benzoic acid	4-(Chlorosulfonyl)-3-methoxybenzoic acid
CAS Number	10130-89-9[2]	503446-60-4[3]
Molecular Formula	$C_7H_5ClO_4S$[4]	$C_8H_7ClO_5S$[3]
Molecular Weight	220.63 g/mol [5]	250.66 g/mol
Melting Point	230–235 °C[1]	Proprietary / Varies by purity
Key Functional Groups	-COOH, $-SO_2Cl$	-COOH, $-SO_2Cl$, $-OCH_3$
Moisture Sensitivity	Highly Sensitive (Hydrolyzes rapidly)[2]	Sensitive (Kinetically shielded by $-OCH_3$)

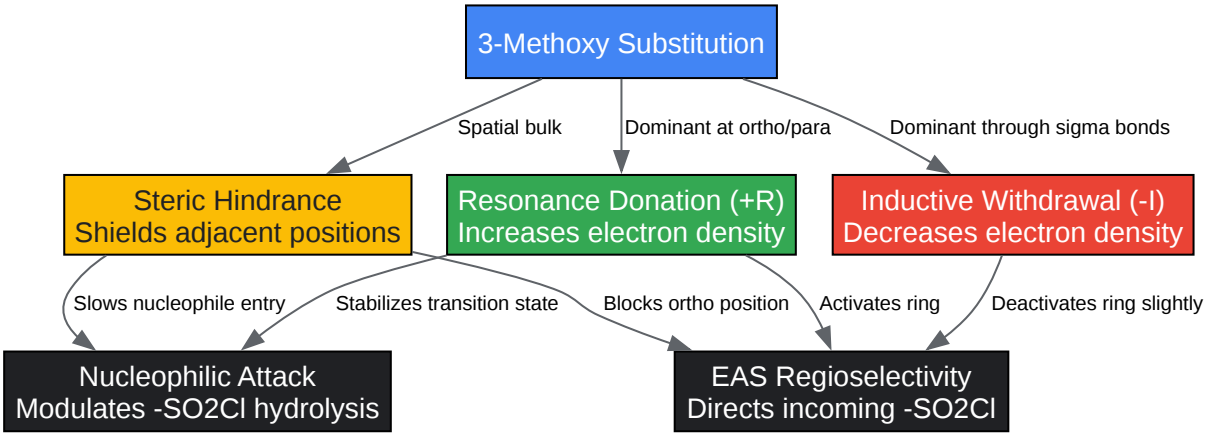
Mechanistic Insights: The Role of the Methoxy Group

The divergence in chemical behavior between these two compounds is dictated by the interplay of electronic and steric effects induced by the 3-methoxy ($-OCH_3$) group.

- Electronic Effects (Causality of Reactivity): The methoxy group exerts a strong resonance donating effect (+R) and a weaker inductive withdrawing effect (-I). In **4-(chlorosulfonyl)-3-methoxybenzoic acid**, the +R effect increases the electron density of the aromatic ring. During downstream nucleophilic attacks (e.g., by amines to form sulfonamides), this increased electron density can stabilize the transition state, subtly modulating the electrophilicity of the adjacent sulfonyl chloride group compared to the unsubstituted[5].

- Steric Hindrance: The spatial bulk of the methoxy group at the 3-position creates significant steric crowding around the adjacent 4-sulfonyl chloride group. This steric hindrance acts as a kinetic shield. While it slows down the desired coupling reactions with bulky secondary amines, it also provides a marginal decrease in the rate of unwanted hydrolysis when exposed to atmospheric moisture.

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Logical relationship of electronic and steric effects induced by the 3-methoxy group.

Synthetic Workflows & Experimental Protocols

The synthesis of these compounds relies heavily on Electrophilic Aromatic Substitution (EAS). The protocols below are designed as self-validating systems, ensuring that intermediate checkpoints dictate the progression of the workflow.

Protocol A: Synthesis of 4-(Chlorosulfonyl)benzoic Acid

This reaction utilizes direct chlorosulfonation. The carboxylic acid is a meta-directing, deactivating group, which forces the incoming electrophile to the 3- or 4-position. Thermodynamic control favors the 4-position (para)[6].

- Electrophile Generation & Addition: In a rigorously dry fume hood, cautiously add benzoic acid (1.0 eq) in small portions to a stirred excess of chlorosulfonic acid (3.0–5.0 eq)[6].
    - Causality: The reaction is highly exothermic and generates HCl gas. Maintaining the temperature between 0–20°C using an ice bath prevents thermal runaway and degradation of the starting material.
- Thermodynamic Heating Phase: Gradually heat the reaction mixture to 100–140°C for 2–4 hours[6].

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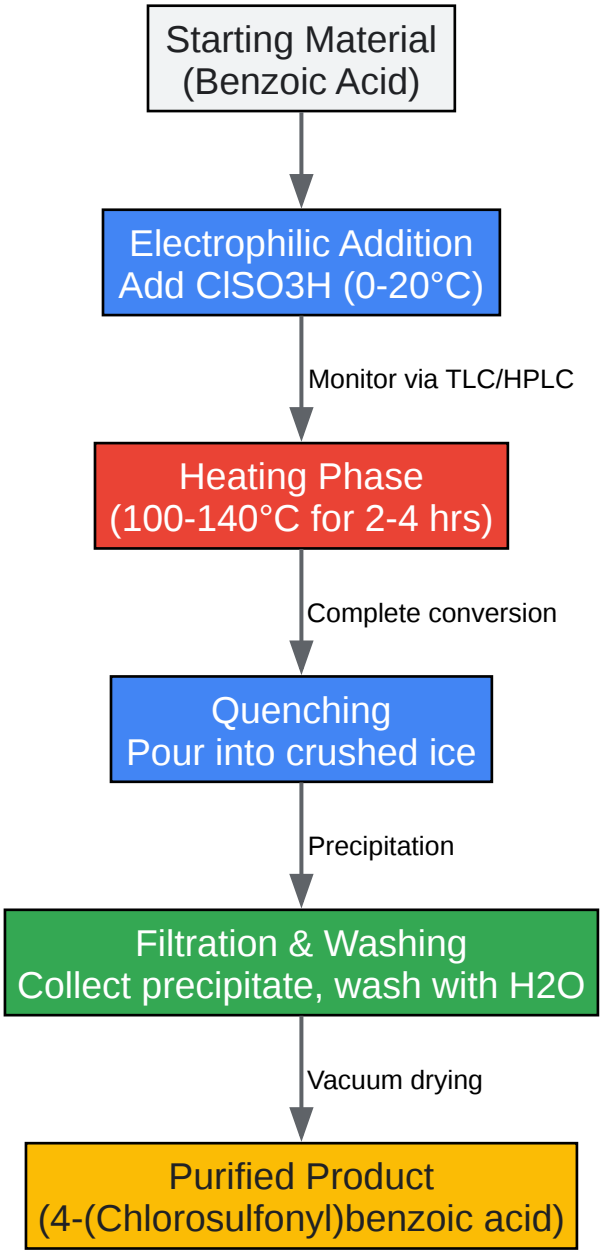
- Causality: Elevated temperatures provide the activation energy required to overcome the deactivating effect of the -COOH group and drive the equilibrium toward the thermodynamically stable para-isomer.

- Self-Validation Checkpoint: Withdraw a 10 µL aliquot, quench in 1 mL of anhydrous methanol, and analyze via HPLC. The complete disappearance of the benzoic acid peak and the appearance of the methyl ester derivative confirms successful conversion. Do not proceed to quenching until conversion is >95%.

- Quenching & Isolation: Slowly pour the mixture over vigorously stirred crushed ice.
  - Causality: Excess chlorosulfonic acid reacts violently with water. The massive heat sink provided by the ice prevents the localized exotherm from hydrolyzing the newly formed sulfonyl chloride back into a sulfonic acid.

- Filtration: Collect the resulting white solid via vacuum filtration, wash with ice-cold water, and dry under a high vacuum to yield [2].

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Step-by-step experimental workflow for the synthesis of 4-(chlorosulfonyl)benzoic acid.

Protocol B: Synthesis of 4-(Chlorosulfonyl)-3-methoxybenzoic Acid

Direct chlorosulfonation of 3-methoxybenzoic acid is problematic. The -OCH_3 group is a strong ortho/para director, while the -COOH group is a meta director. This conflicting regiochemistry leads to a complex mixture of isomers.

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To ensure high regiocontrol, a Sandmeyer-type protocol is preferred:

- Diazotization: Start with 4-amino-3-methoxybenzoic acid. Dissolve in aqueous HCl and cool to 0°C. Add an aqueous solution of sodium nitrite ($NaNO_2$) dropwise to form the diazonium salt.
  - Self-Validation Checkpoint: Use potassium iodide-starch paper. A persistent blue-black color confirms the presence of excess nitrous acid, indicating complete diazotization.
- Sulfonyl Chloride Formation: Pour the cold diazonium solution into a mixture of glacial acetic acid saturated with sulfur dioxide (SO_2) gas, containing a catalytic amount of copper(II) chloride ($CuCl_2$)[7].
  - Causality: The copper catalyst facilitates a single-electron transfer (SET) mechanism, extruding nitrogen gas and allowing the SO_2 to insert, followed by chlorination from the chloride ions in solution, yielding the precise 4-chlorosulfonyl regioisomer.

Applications in Drug Development

- Kinase Inhibitors: 4-(Chlorosulfonyl)benzoic acid is a critical reagent for synthesizing ATP-phosphopeptide conjugates. These conjugates are designed to target and inhibit Src tyrosine kinases by binding to the SH2 domain, forcing the kinase into an open, active conformation for targeted degradation or modulation.
- Receptor Modulators: The 3-methoxy derivative is highly valuable in Structure-Activity Relationship (SAR) studies. The methoxy oxygen acts as a potent hydrogen bond acceptor. Derivatives of are frequently utilized in the synthesis of ligands that activate human type 2 taste receptors (hT2Rs), which are crucial for modulating bitter taste perception in oral drug formulations[8].

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